

2-Phenylfuran: A Comprehensive Technical Guide to Safety, Handling, and Material Properties

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Compound of Interest

Compound Name: *2-Phenylfuran*

Cat. No.: *B099556*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of **2-Phenylfuran** (CAS No. 17113-33-6), a heterocyclic aromatic compound with applications in organic synthesis, catalysis, and medicinal chemistry.^[1] This guide is intended for professionals in research and drug development and focuses on critical safety, handling, and material safety data sheet (MSDS) information to ensure safe laboratory practices.

Chemical and Physical Properties

2-Phenylfuran is a crystalline solid at room temperature, consisting of a furan ring substituted with a phenyl group at the second position.^[1] Its unique electronic and steric characteristics make it a versatile building block in various chemical syntheses.^[1]

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₈ O	[1] [2]
Molecular Weight	144.17 g/mol	[1] [2]
Melting Point	161 °C	[3] [4]
Boiling Point	222.4 °C at 760 mmHg	[3]
Density	1.048 g/cm ³	[3]
Flash Point	86.4 °C	[3]
Vapor Pressure	0.151 mmHg at 25°C	[3]
Solubility	Slightly soluble in Chloroform and DMSO	[3]
Storage Temperature	2-8°C, sealed in a dry environment	[3] [5]
Appearance	Crystalline solid	[1]

Hazard Identification and Safety Precautions

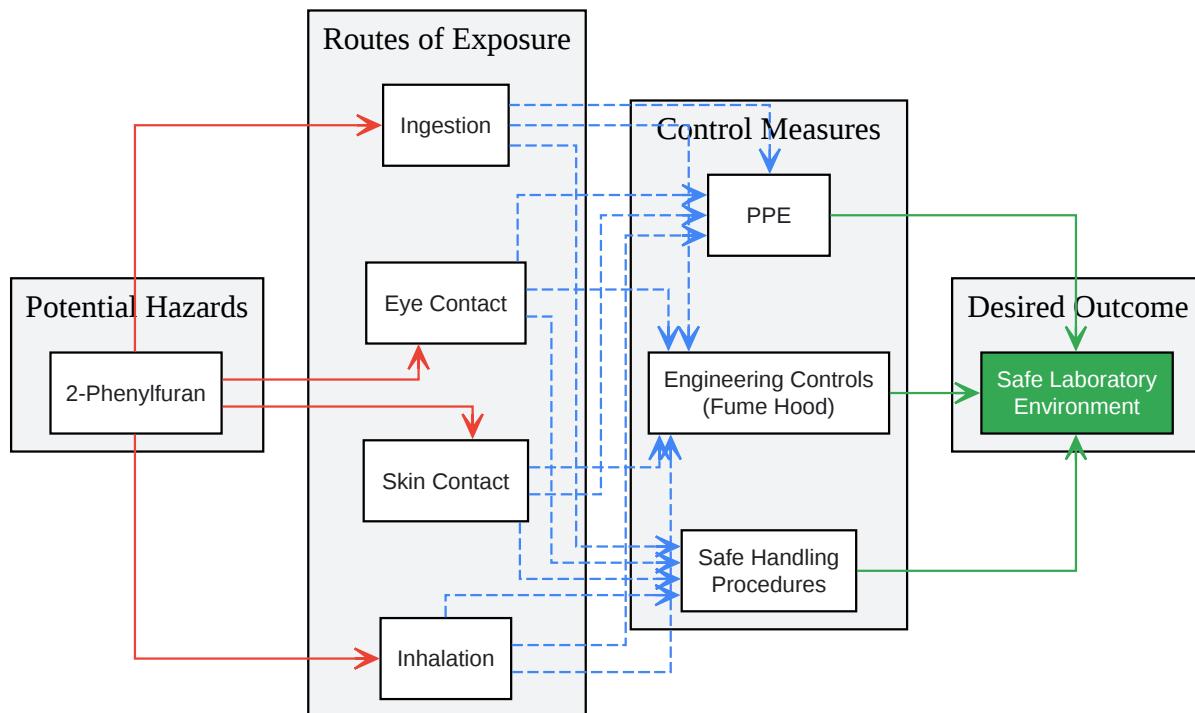
While specific GHS classification and pictograms for **2-Phenylfuran** are not consistently available across all sources, general safety precautions for similar furan derivatives and related chemicals should be strictly followed. Furan derivatives can be harmful and irritants.[\[6\]](#) Some furan derivatives are known to cause a range of adverse health effects, including nausea, skin disorders, and damage to the liver, kidneys, and lungs.[\[7\]](#)

General Precautions:

- Avoid contact with skin and eyes.[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Ensure adequate ventilation at all times.[\[8\]](#)
- Obtain special instructions before use.[\[8\]](#)

- Do not breathe vapors, mist, or gas.[8]

Logical Relationship of Safety Precautions



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Caption: Logical workflow for mitigating risks associated with **2-Phenylfuran**.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of **2-Phenylfuran**.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6][8] For tasks with a potential for splashing, a face shield and a butyl rubber or neoprene apron should be worn.[6]

- Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[6]
- Use non-sparking tools and ground all equipment when handling, as vapors may form explosive mixtures with air.[9]
- Avoid generating dust.[8]

Storage:

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed and sealed.[5][6]
- Store away from incompatible materials such as oxidizing agents and strong acids or bases. [6]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, prompt and appropriate action is essential.

Accidental Release Measures:

- Small Spills: Absorb the material with an inert absorbent, such as vermiculite or paper towels.[6] Do not dry sweep solid spills.[6] Collect the material in a sealed container for disposal.[6]
- Large Spills: Evacuate the area immediately and contact the appropriate emergency response team.[6]
- Remove all sources of ignition.[9]
- Use personal protective equipment during cleanup.[8]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]

- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[8]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8]

Fire Fighting Measures

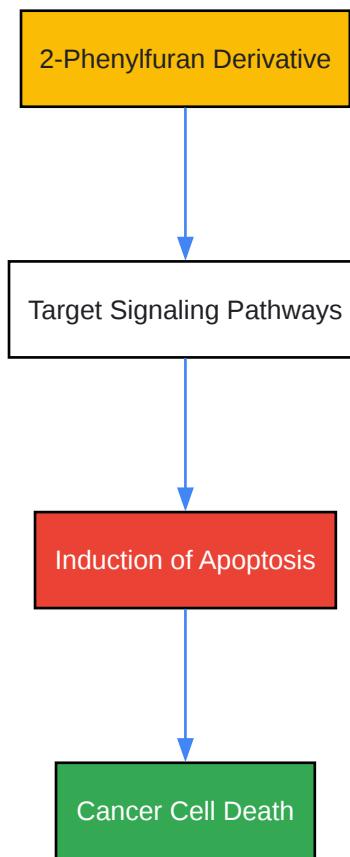
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Vapors are heavier than air and may spread along floors, posing a flashback risk.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [8]

Toxicological Information

Specific toxicological data for **2-Phenylfuran** is limited. However, information on related furan derivatives provides some insight into its potential hazards. Furan and its derivatives are of toxicological concern, with some showing hepatocarcinogenicity in rodents.[10] For instance, 2-methylfuran has been shown to cause liver damage in animal studies.[7][10]

The mechanism of action for the biological activity of **2-Phenylfuran** can involve the disruption of bacterial cell membranes and inhibition of essential enzymes in antimicrobial applications.[1] In anticancer research, derivatives of this compound may induce apoptosis in cancer cells by targeting specific signaling pathways.[1]

Potential Signaling Pathway for Furan-Derivative Induced Apoptosis



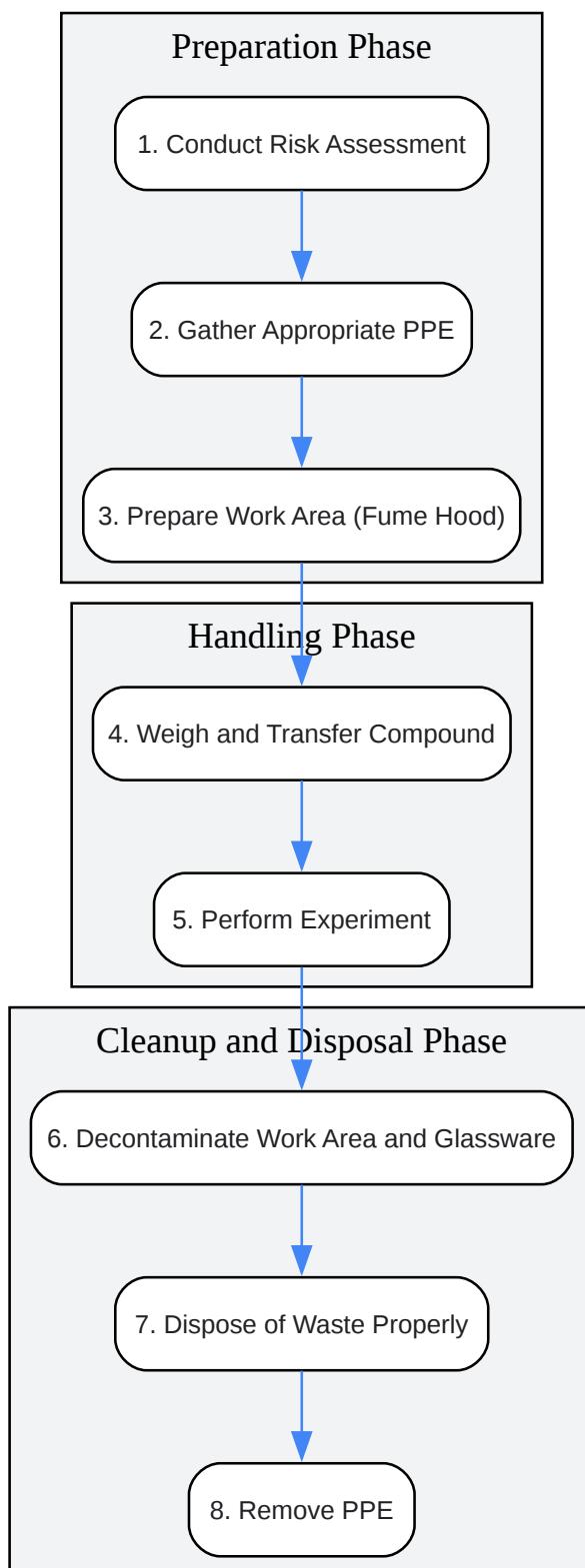
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Caption: A potential mechanism for **2-phenylfuran** derivative-induced apoptosis in cancer cells.

Experimental Protocols

Standard Workflow for Safe Handling of 2-Phenylfuran

The following experimental workflow outlines the standard procedure for safely handling **2-Phenylfuran** in a laboratory setting.



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Caption: Standard experimental workflow for handling **2-Phenylfuran**.

Reactivity Profile

2-Phenylfuran can undergo several types of chemical reactions:

Reaction Type	Description
Oxidation	Can be oxidized to form phenylfuranones using common oxidizing agents like potassium permanganate. [1]
Reduction	Can be reduced to yield dihydro derivatives, typically through catalytic hydrogenation. [1]
Electrophilic Substitution	The furan ring can undergo electrophilic substitution, such as nitration. [1]

Disposal Considerations

Dispose of **2-Phenylfuran** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

This guide is intended to provide comprehensive safety and handling information for **2-Phenylfuran**. It is not exhaustive and should be used in conjunction with a thorough risk assessment and adherence to all institutional and regulatory safety protocols. Always consult the most up-to-date Safety Data Sheet (SDS) before handling any chemical.

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